

comparative toxicity assessment of fluoride etching agents

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Comparative Toxicity of Fluoride Agents

The following table summarizes key findings from a 2025 in vitro study that evaluated the biocompatibility of five fluoride agents using L929 mouse fibroblasts and human gingival fibroblasts (HGFs) [1].

Fluoride Agent	Cytotoxicity (by cell line)	Apoptotic Induction	Genotoxic Potential	Key Findings and Mechanisms
Silver Diamine Fluoride (SDF) 38%	Low cytotoxicity in both cell lines [1]	Not significant [1]	Lowest [1]	Favorable safety profile; minimal cellular damage [1].
Sodium Fluoride (NaF) Gel 2%	Lowest in L929; moderate in HGF [1]	Significant in L929; not notable in HGF [1]	Moderate [1]	Cell line-dependent effects on apoptosis [1].
Acidulated Phosphate Fluoride (APF) Gel 1.23%	Moderate in L929; lowest in HGF [1]	Significant in L929; not notable in HGF [1]	Moderate [1]	Cell line-dependent effects on apoptosis [1].

Fluoride Agent	Cytotoxicity (by cell line)	Apoptotic Induction	Genotoxic Potential	Key Findings and Mechanisms
Sodium Fluoride (NaF) Varnish 5%	Moderate to high [1]	Consistently induced in both cell lines [1]	Moderate [1]	Reliably triggered cell death across different cell types [1].
Titanium Tetrafluoride (TiF ₄) 1%	High [1]	Consistently induced in both cell lines [1]	Significant (Highest) [1]	Most detrimental; high cytotoxicity and genotoxicity [1].

The study concluded that all tested agents induce apoptosis primarily through the **mitochondrial pathway**, as indicated by a Bax/Bcl-2 ratio greater than 1, meaning pro-apoptotic signals outweighed anti-apoptotic ones [1].

Detailed Experimental Protocols

The comparative data was generated using a series of standardized in vitro tests. Below are the detailed methodologies for the key experiments cited [1].

Cell Culture and Treatment

- **Cell Lines:** The study used two types: L929 murine fibroblast cell line and primary Human Gingival Fibroblasts (HGFs) isolated from healthy donors [1].
- **Culture Conditions:** Cells were cultured in Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum and antibiotics, and maintained at 37°C with 5% CO₂ [1].
- **Agent Preparation:** Fluoride agents were diluted in sterile phosphate-buffered saline (PBS) to final concentrations of 0.1, 0.5, 1, and 2 mM. All solutions were filtered and protected from light before use [1].

Key Assays and Procedures

- **Cytotoxicity Assay:** A real-time cell analysis (**xCELLigence RTCA DP system**) monitored cell viability and impedance every 15 minutes for up to 72 hours post-treatment. The IC₅₀ (half-maximal

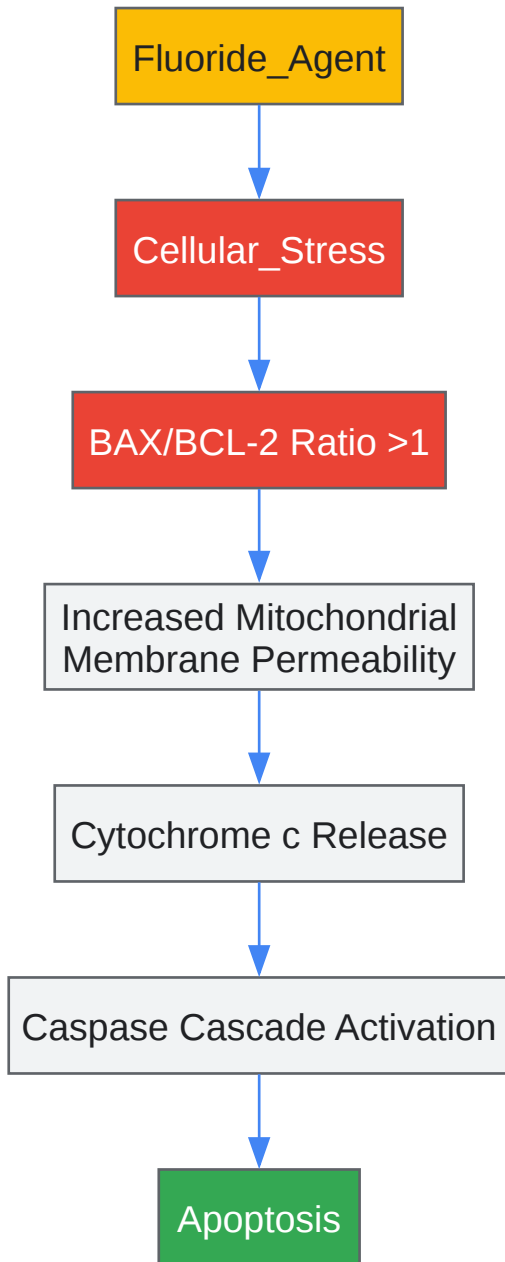
inhibitory concentration) was calculated from the data [1].

- **Apoptosis Assays:** Two methods were used:
 - **Annexin V/Propidium Iodide (PI) Assay:** This flow cytometry-based method distinguishes early apoptotic (Annexin V+/PI-) and late apoptotic/necrotic (Annexin V+/PI+) cells.
 - **TUNEL Assay:** This method detects DNA fragmentation, a hallmark of late-stage apoptosis, by labeling the 3'-end of broken DNA strands.
- **Genotoxicity Assessment:** The **micronucleus test** was employed to detect chromosomal damage. The formation of micronuclei in cells post-treatment indicates genotoxic effects.
- **Gene Expression Analysis: Real-time PCR (Polymerase Chain Reaction)** was used to quantify the mRNA expression levels of the pro-apoptotic gene **BAX** and the anti-apoptotic gene **BCL-2**. The ratio of BAX to BCL-2 indicates the propensity for mitochondrial apoptosis.

Apoptotic Signaling Pathway

The experimental data suggests that the fluoride agents induce cell death through the intrinsic (mitochondrial) apoptotic pathway. The following diagram illustrates this key mechanism.

Fluoride-Induced Mitochondrial Apoptosis



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Interpretation and Clinical Relevance

For researchers and drug development professionals, this data highlights critical trade-offs between efficacy and safety:

- **SDF** emerges as a promising agent with **high efficacy and superior biocompatibility**, showing minimal cytotoxicity and genotoxicity [1]. This makes it a strong candidate for clinical applications, especially in pediatric dentistry or for patients with heightened sensitivity.
- **TiF₄**, while effective in forming protective coatings on enamel as noted in other studies [2], demonstrated the **highest toxicity profile** in these biocompatibility tests. Its use might require careful risk-benefit analysis [1].
- The cell-line-dependent results for **NaF Gel** and **APF Gel** underscore the importance of selecting relevant cell models for toxicological studies. HGFs, being human oral cells, may provide more clinically translatable data for dental applications [1].

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References

1. Comparative assessment of biocompatibility of various ... [pmc.ncbi.nlm.nih.gov]
2. Comparative analysis of the protective effects of fluoride ... [pmc.ncbi.nlm.nih.gov]

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